

A Technical Guide to Commercial High-Purity 2'-Deoxy-NAD⁺ for Researchers

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Compound of Interest

Compound Name: 2'-Deoxy-NAD⁺

CAS No.: 76961-04-1

Cat. No.: B15574088

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For researchers, scientists, and drug development professionals, securing high-purity reagents is paramount to the success of experimental work. This in-depth technical guide provides a comprehensive overview of the commercial landscape for high-purity **2'-Deoxy-NAD⁺**, a critical tool for studying NAD⁺-dependent enzymes and related signaling pathways.

This guide details commercially available sources, provides key technical data in a comparative format, and outlines relevant experimental protocols and signaling pathways.

Commercial Suppliers and Product Specifications

High-purity **2'-Deoxy-NAD⁺** is available from a select number of specialized biochemical suppliers. The primary vendors identified for research-grade **2'-Deoxy-NAD⁺**, supplied as a sodium salt, are MedchemExpress and Cayman Chemical. Both companies cater to the research and drug development community, offering this compound for in vitro and in some cases, in vivo preclinical studies.

Below is a summary of the available quantitative data for their **2'-Deoxy-NAD⁺** products.

Specification	MedchemExpress	Cayman Chemical
Product Name	2'-Deoxy-NAD ⁺ sodium	2'-deoxy NAD ⁺ (sodium salt)
Catalog Number	HY-137673A	Information not readily available
CAS Number	1514900-83-4	1514900-83-4
Purity	Information not publicly specified	≥95% [1]
Formulation	Lyophilized solid	Solid [1]
Storage	Recommended to store as per Certificate of Analysis [2]	-80°C for long-term storage (≥ 2 years) [1]
Primary Use	Noncompetitive inhibitor of NAD ⁺ ; substrate for ADP-ribosyl transfer reactions [2]	TRPM2 agonist; substrate for poly(ADP-ribose) transferases (PARPs) [1]

Quality Control and Stability

While detailed certificates of analysis for **2'-Deoxy-NAD⁺** are not always publicly accessible, suppliers like Cayman Chemical specify a minimum purity of 95%[\[1\]](#). It is standard practice for such specialized chemical suppliers to utilize a range of analytical techniques to ensure product quality. Researchers are advised to request lot-specific certificates of analysis upon purchase for detailed purity and quality control information.

Stability: Cayman Chemical indicates that their solid **2'-Deoxy-NAD⁺** is stable for at least two years when stored at -80°C[\[1\]](#). MedchemExpress advises storage according to the conditions specified on the certificate of analysis[\[2\]](#). For experimental use, it is recommended to prepare fresh solutions and avoid repeated freeze-thaw cycles to ensure the integrity of the compound.

Experimental Protocols and Applications

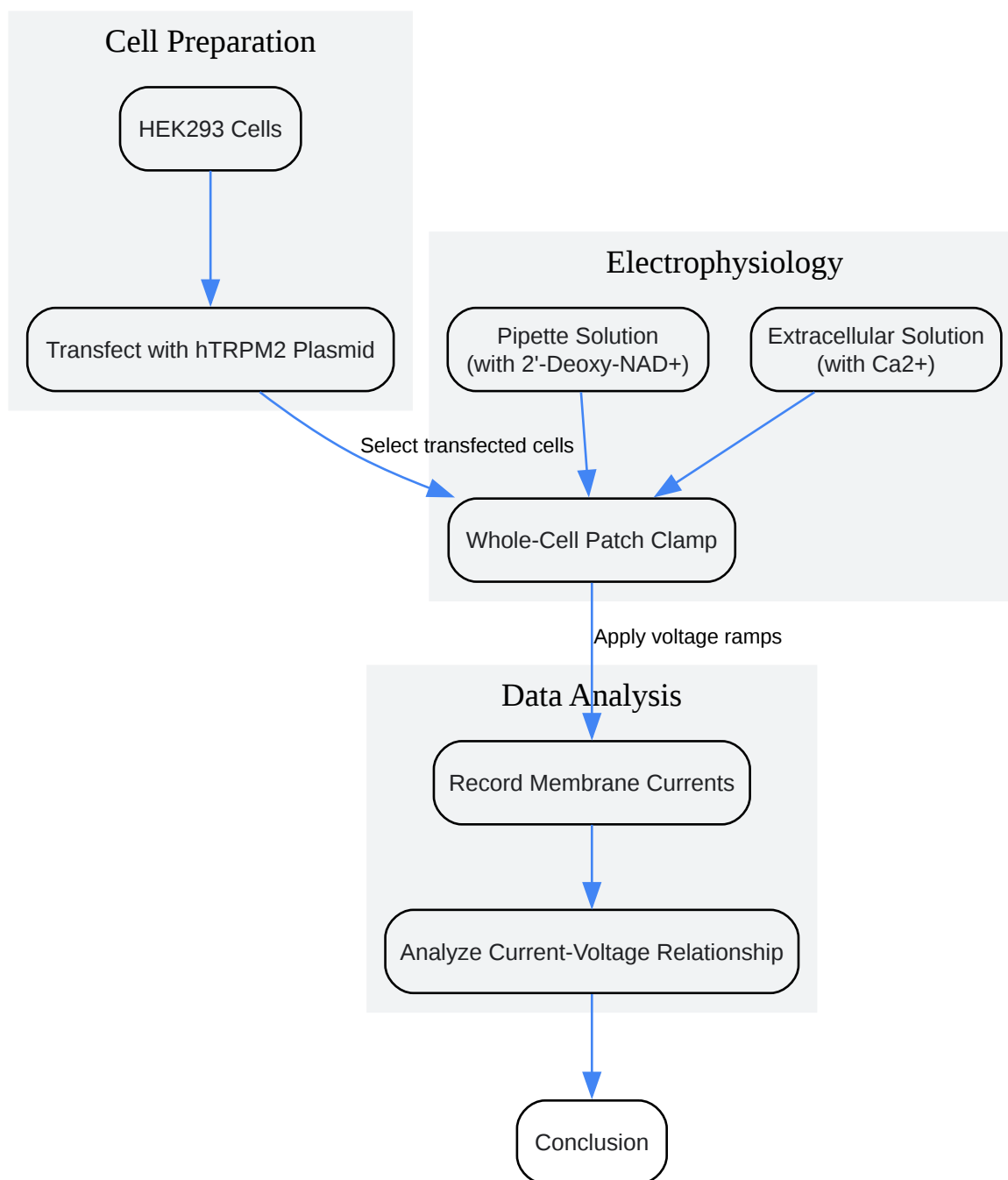
2'-Deoxy-NAD⁺ is a valuable tool for investigating the function of NAD⁺-dependent enzymes due to the modification on its ribose moiety. Its primary applications are as a modulator of the TRPM2 channel and as a substrate for Poly(ADP-ribose) Polymerases (PARPs).

TRPM2 Channel Activation Assay

2'-Deoxy-NAD⁺ has been identified as an agonist of the Transient Receptor Potential Melastatin 2 (TRPM2) channel, a non-selective cation channel involved in various physiological processes, including immune response and oxidative stress signaling.

Methodology: A common method to assess TRPM2 activation is through whole-cell patch-clamp electrophysiology.

- **Cell Culture:** Human Embryonic Kidney (HEK293) cells are cultured and transiently or stably transfected with a plasmid encoding for human TRPM2.
- **Electrophysiology:** Whole-cell patch-clamp recordings are performed on the transfected cells. The intracellular (pipette) solution contains a defined concentration of **2'-Deoxy-NAD⁺** (e.g., 100 μ M) and varying concentrations of free Ca²⁺ to determine the Ca²⁺ sensitivity of activation. The extracellular solution contains a physiological concentration of Ca²⁺ (e.g., 1 mM).
- **Data Acquisition and Analysis:** Membrane currents are recorded in response to voltage ramps. The current-voltage relationship is analyzed to determine the extent of channel activation. The faster activation kinetics of TRPM2 by 2'-deoxy-ADPR (the metabolic product of **2'-Deoxy-NAD⁺**) compared to ADPR can be a key parameter of investigation[3][4][5][6].



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Workflow for TRPM2 activation assay using **2'-Deoxy-NAD⁺**.

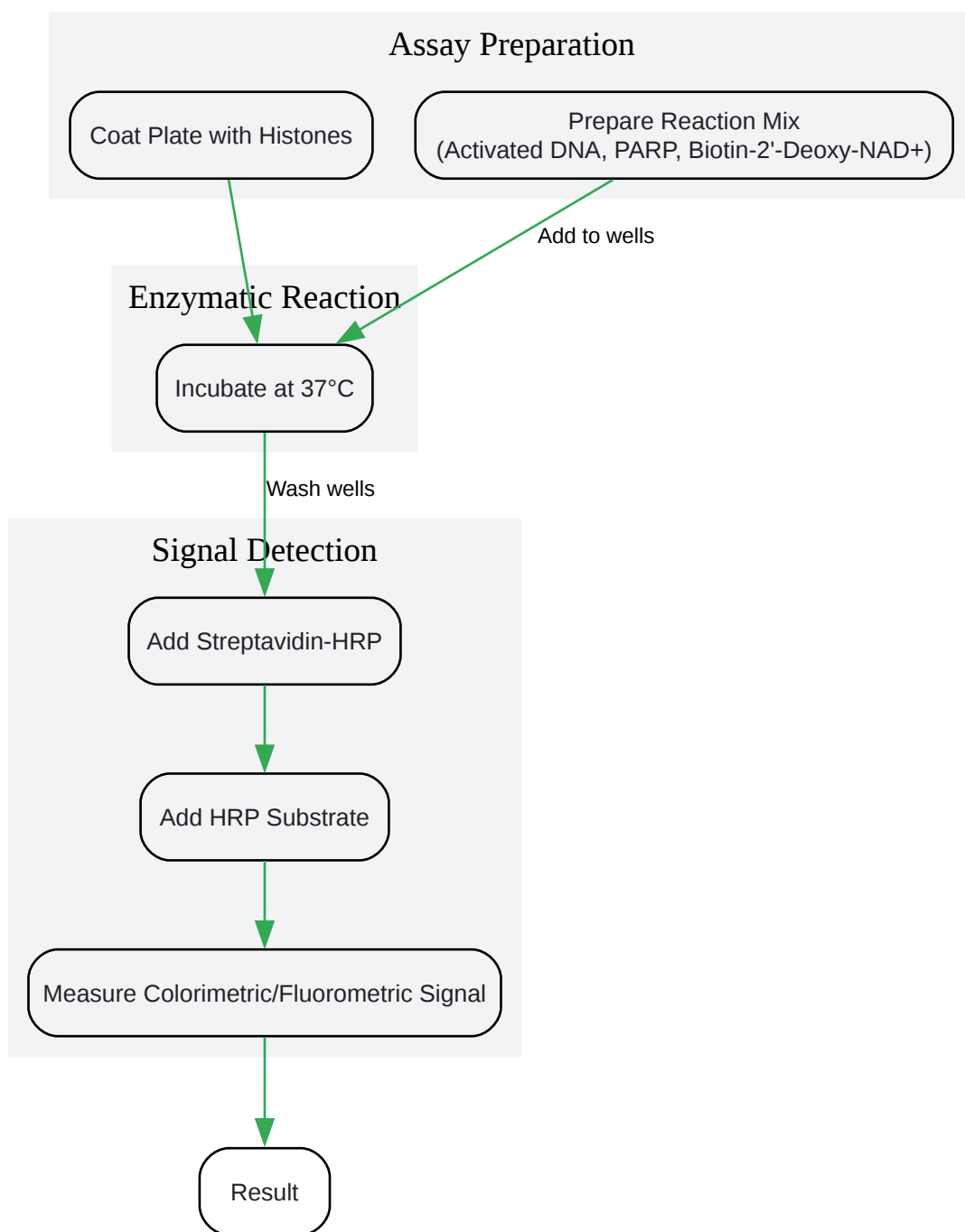
PARP Activity Assay

Poly(ADP-ribose) polymerases (PARPs) are a family of enzymes involved in DNA repair, genomic stability, and programmed cell death. They utilize NAD⁺ as a substrate to synthesize

poly(ADP-ribose) chains on target proteins. **2'-Deoxy-NAD⁺** can serve as a substrate for PARPs, making it a useful tool to study their activity.

Methodology: A common method to measure PARP activity is a colorimetric or fluorometric assay that detects the incorporation of ADP-ribose onto a substrate, typically histones.

- **Plate Preparation:** A 96-well plate is coated with histone proteins.
- **Reaction Mixture:** A reaction mixture is prepared containing activated DNA (to stimulate PARP activity), the PARP enzyme, and **2'-Deoxy-NAD⁺** (which can be biotinylated for detection).
- **Incubation:** The reaction is initiated by adding the PARP enzyme to the wells and incubating at 37°C to allow for the ADP-ribosylation of the coated histones.
- **Detection:** If a biotinylated **2'-Deoxy-NAD⁺** is used, the incorporated biotin can be detected using streptavidin conjugated to horseradish peroxidase (HRP). Addition of an HRP substrate will generate a colorimetric or chemiluminescent signal that is proportional to the PARP activity[7][8].



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Workflow for PARP activity assay using biotinylated **2'-Deoxy-NAD+**.

Signaling Pathways Involving 2'-Deoxy-NAD+

The use of **2'-Deoxy-NAD+** in research primarily intersects with signaling pathways regulated by TRPM2 and PARPs.

TRPM2 Signaling

Activation of TRPM2 by 2'-deoxy-ADPR (derived from **2'-Deoxy-NAD⁺**) leads to an influx of Ca²⁺ into the cell. This increase in intracellular Ca²⁺ can trigger a cascade of downstream signaling events, including the activation of calmodulin and various kinases, which in turn can influence processes such as inflammation, insulin secretion, and cell death[3][9].

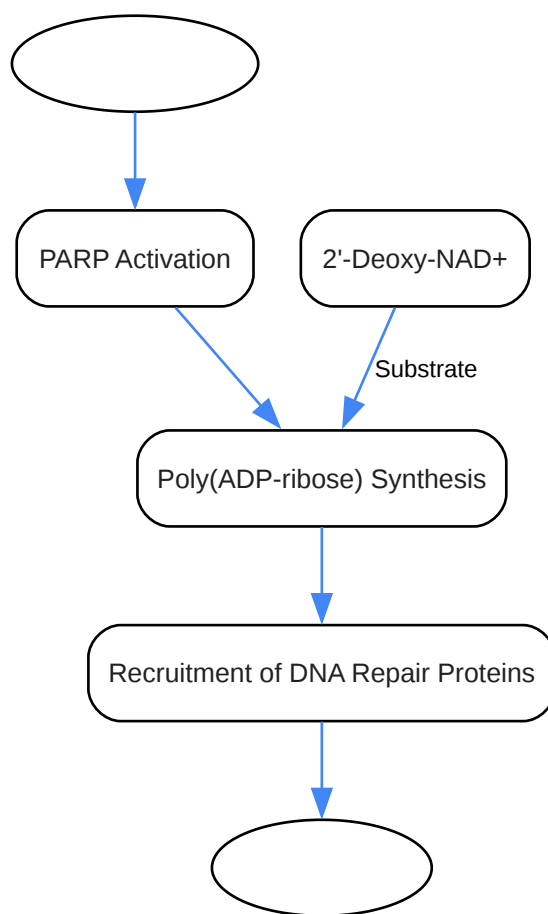


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Simplified TRPM2 signaling pathway involving **2'-Deoxy-NAD⁺**.

PARP-Mediated Signaling

PARPs, upon activation by DNA damage, utilize NAD⁺ (or its analog **2'-Deoxy-NAD⁺**) to synthesize poly(ADP-ribose) (PAR) chains. These PAR chains act as a signaling scaffold, recruiting DNA repair proteins to the site of damage. This process is crucial for maintaining genome integrity. Dysregulation of PARP activity is implicated in cancer and other diseases[7].



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Simplified PARP-mediated DNA damage response pathway.

Custom Synthesis of 2'-Deoxy-NAD⁺

For researchers requiring specific modifications, higher purity levels than commercially available, or bulk quantities, custom synthesis is a viable option. Several companies, such as Jena Bioscience, specialize in the synthesis of nucleotide analogs and can be contracted to produce **2'-Deoxy-NAD⁺** and its derivatives to meet specific research needs[10]. When considering custom synthesis, it is important to provide detailed specifications, including desired purity, quantity, and any required analytical data.

In conclusion, while the number of commercial suppliers for high-purity **2'-Deoxy-NAD⁺** is limited, the available products from MedchemExpress and Cayman Chemical provide researchers with essential tools to investigate key cellular signaling pathways. For more specific requirements, custom synthesis remains a valuable alternative.

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